

# dimethomorph melting point and crystal structure

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Dimethomorph

CAS No.: 110488-70-5

Cat. No.: S567675

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## Physical Property Data

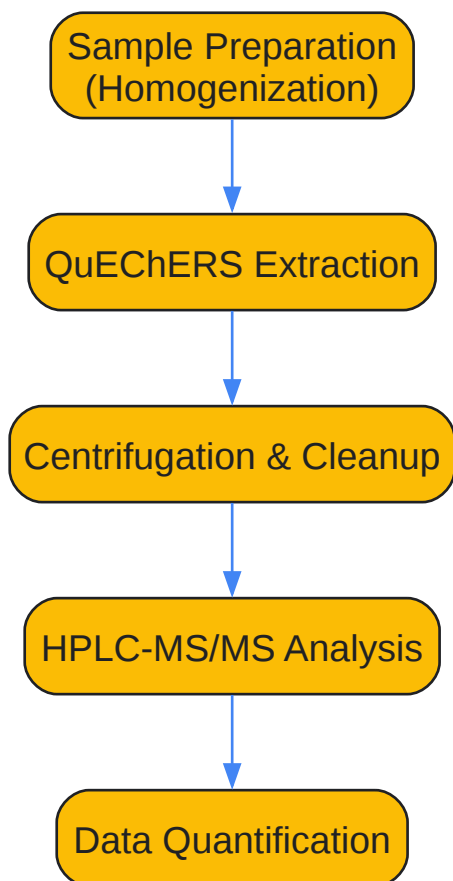
The table below summarizes the key physical properties of **dimethomorph** found in the technical literature.

Property	Value	Notes / Conditions
Melting Point	125-149°C	Broad range reported; pure substance melts at 125.2°C [1] [2] [3]
Boiling Point	584.9 ± 50.0 °C	At 760 mmHg [1]
Density	1.2 ± 0.1 g/cm <sup>3</sup> [1]	-
Water Solubility	28.95 mg/L	At 20°C and pH 7 [3]
Log P (Partition Coefficient)	2.68 [3]	Indicates low solubility in water [3]

The broad melting point range is likely due to **dimethomorph** being a mixture of E- and Z-isomers, a common characteristic for this fungicide where only the Z-isomer is biologically active [3].

## Analytical Method for Residue Analysis

While not a protocol for determining melting point or crystal structure, the following established methodology for quantifying **dimethomorph** residues in agricultural samples is highly relevant for researchers. This method uses QuEChERS extraction coupled with HPLC-MS/MS [4].



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### Detailed Protocol

- **Extraction:** The homogenized sample (e.g., lychee pulp or peel) is extracted using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method. This typically involves shaking the sample with an organic solvent like acetonitrile and a salt mixture to induce phase separation [4].
- **Cleanup:** The extract is centrifuged. A dispersive solid-phase extraction (d-SPE) step is then used, where a small amount of adsorbent material (e.g., primary secondary amine - PSA) is added to the extract to seize impurities and pigments. The mixture is vortexed and centrifuged again to obtain a clean supernatant [4].

- **Analysis:**
  - **Instrument:** High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS).
  - **Chromatography:** The cleaned extract is injected into the HPLC system, which separates **dimethomorph** from other matrix components.
  - **Detection & Quantification:** The mass spectrometer detects and quantifies **dimethomorph** using multiple reaction monitoring (MRM). The method has been validated with a **limit of quantification (LOQ) of 0.001 mg/kg** [4].
- **Validation:** The method demonstrates satisfactory accuracy, with mean recoveries of 77-92% for lychee matrices, and good precision (RSD 2-10%) [4].

## Guidance for Finding Crystal Structure

The specific crystal structure data for **dimethomorph** was not available in the search results. Here are practical steps you can take to investigate this further:

- **Search Specialized Databases:** Crystal structures are typically determined via X-ray crystallography and published in scientific journals. Search dedicated crystallographic databases such as the **Cambridge Structural Database (CSD)**.
- **Refine Your Search Strategy:** Use precise terms like "**dimethomorph** single crystal X-ray diffraction" or "**dimethomorph** crystal structure" in academic search engines like Google Scholar, PubMed, or SciFinder.
- **Consult Manufacturers:** Technical data sheets or comprehensive safety data sheets from manufacturers (e.g., BASF, Nufarm) may sometimes contain more detailed physical-chemical information [3].

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## References

1. | CAS#:110488-70-5 | Chemsrvc dimethomorph [chemsrc.com]
2. | 110488-70-5 Dimethomorph [chemicalbook.com]
3. (Ref: CME 151) Dimethomorph [sitem.herts.ac.uk]

4. Dissipation and Safety Analysis of Dimethomorph ... [pmc.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States

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